

The Enigmatic Profile of 4-bromo-3-ethylbenzamide: A Technical Overview

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Compound of Interest

Compound Name: Benzamide, 4-bromo-3-ethyl-

Cat. No.: B15092796

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This technical guide delves into the available scientific information surrounding the chemical compound **Benzamide, 4-bromo-3-ethyl-**. Due to the limited direct research on this specific molecule, this paper provides a comprehensive analysis based on its predicted synthetic pathways, and the known properties and biological activities of structurally similar compounds. This guide is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Introduction and Background

Benzamide and its derivatives are a well-established class of compounds with a broad spectrum of biological activities. They are integral scaffolds in the development of pharmaceuticals, agrochemicals, and other specialty chemicals. The specific substitution pattern of a halogen and an alkyl group on the benzamide ring, as seen in 4-bromo-3-ethylbenzamide, can significantly influence its physicochemical properties and biological interactions. While "**Benzamide, 4-bromo-3-ethyl-**" itself is not extensively documented in public scientific literature, an examination of its close analogs provides valuable insights into its potential discovery, synthesis, and applications.

Physicochemical Properties (Predicted and Analog-Based)

Quantitative data for 4-bromo-3-ethylbenzamide is not readily available. The following table summarizes key physicochemical properties of its immediate precursor, 4-bromo-3-ethylbenzoic acid, and a closely related analog, 4-bromo-3-methylbenzamide, to provide an estimated profile.

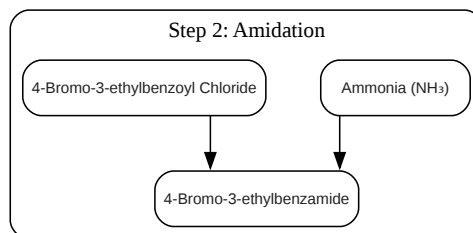
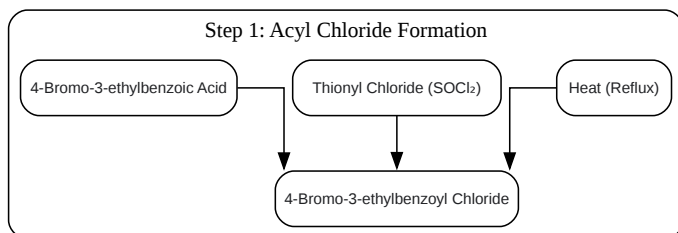
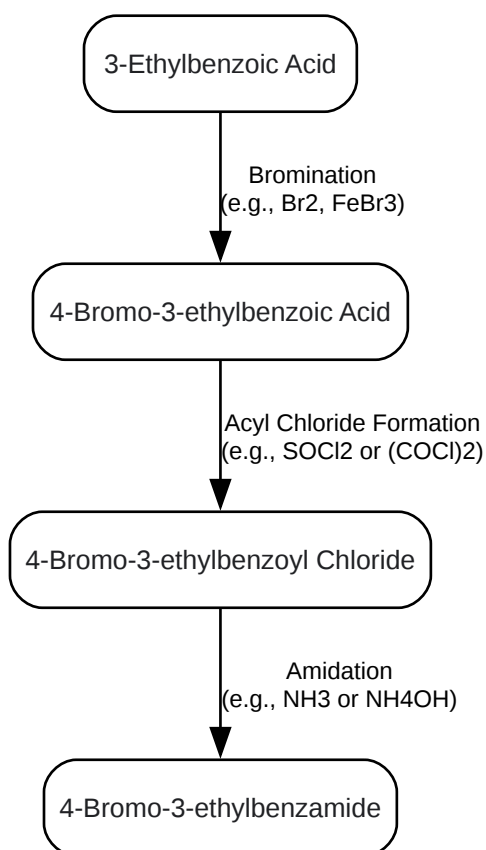
Property	4-bromo-3-ethylbenzoic acid	4-bromo-3-methylbenzamide
Molecular Formula	C ₉ H ₉ BrO ₂ [1]	C ₈ H ₈ BrNO[2]
Molecular Weight	229.07 g/mol [1]	214.06 g/mol [3]
CAS Number	741698-92-0[1]	170229-98-8[2]
Appearance	Not specified	White crystals or powder[2]
Melting Point	Not specified	212-216 °C[4]
Assay (Purity)	Not specified	≥98.5% (GC)[2]

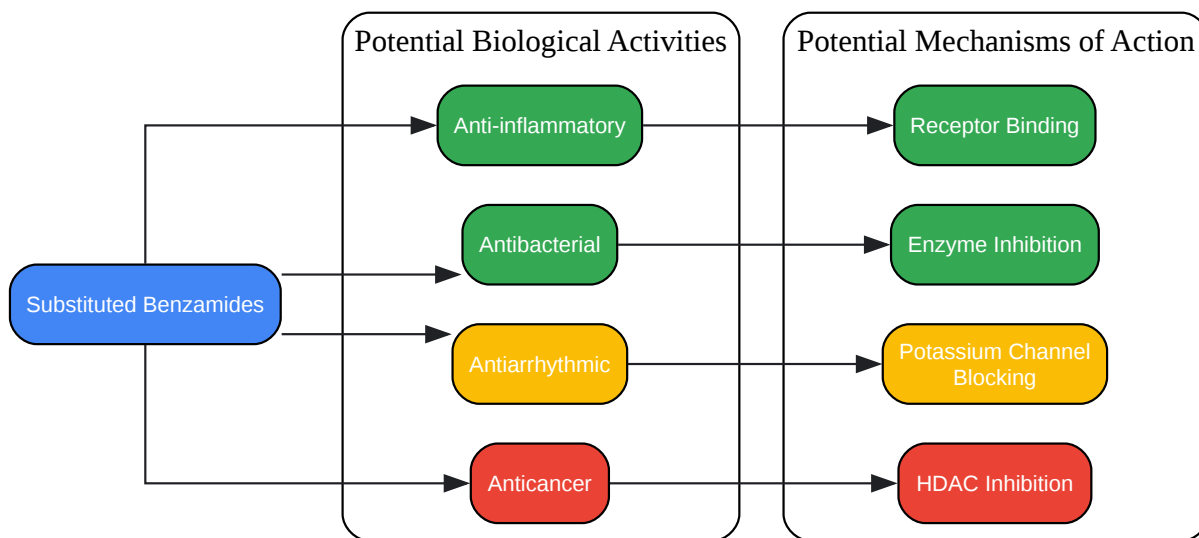
Proposed Synthesis and Experimental Protocols

The synthesis of 4-bromo-3-ethylbenzamide can be logically inferred from established methodologies for similar compounds. A plausible two-step synthesis is outlined below, starting from a commercially available precursor.

Logical Synthesis Pathway

The proposed synthesis involves the bromination of 3-ethylbenzoic acid to form the key intermediate, 4-bromo-3-ethylbenzoic acid, followed by amidation to yield the final product.





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References

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